

An In-depth Technical Guide to Amberlite SR1L Na: Chemical Properties and Structure

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Compound of Interest

Compound Name: Amberlite SR1L Na

Cat. No.: B1592796

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties and structure of **Amberlite SR1L Na**, a widely used strong acid cation exchange resin. This document is intended for researchers, scientists, and drug development professionals who utilize or are considering this resin for applications such as water softening, purification, and other specialized separation processes.

Core Chemical and Physical Properties

Amberlite SR1L Na is a gel-type, strong acid cation exchange resin. Its foundation is a cross-linked polystyrene-divinylbenzene (PS-DVB) copolymer matrix, functionalized with sulfonic acid groups. This structure imparts excellent physical, chemical, and thermal stability, making it suitable for a variety of applications.^{[1][2]} The resin is supplied as amber, translucent, spherical beads and is specifically produced without the use of solvents, making it suitable for potable water and food applications.^{[1][2]}

The key characteristics are summarized in the table below.

Property	Value
Physical Form	Amber, translucent, spherical beads[1]
Matrix	Gel, Styrene-divinylbenzene copolymer[1]
Functional Group	Sulfonic acid[1]
Ionic Form as Shipped	Na+[1]
Total Exchange Capacity	≥ 1.90 eq/L (Na+ form)[1][3]
Water Retention Capacity	41 – 49%[1][3]
Particle Diameter	600 – 800 μm [1][3]
Particles < 300 μm	$\leq 2.0\%$ [1][3]
Particles > 1180 μm	$\leq 2.0\%$ [1][3]
Shipping Weight	808 g/L[1]
Maximum Operating Temperature	120°C (248°F)[3]

Chemical Structure and Ion Exchange Mechanism

The fundamental structure of **Amberlite SR1L Na** consists of a robust polymer backbone of polystyrene cross-linked with divinylbenzene. This creates a three-dimensional, insoluble matrix. Sulfonic acid ($-\text{SO}_3\text{H}$) functional groups are chemically bonded to this matrix. In the sodium form (Na^+), as it is shipped, the hydrogen of the sulfonic acid group is replaced by a sodium ion.

The primary function of this resin is to exchange these sodium ions for other cations present in a surrounding solution. In water softening, for instance, the resin has a higher affinity for divalent cations like calcium (Ca^{2+}) and magnesium (Mg^{2+}) than for sodium (Na^+). When hard water passes through the resin bed, the Ca^{2+} and Mg^{2+} ions are captured by the sulfonic acid groups, and in turn, Na^+ ions are released into the water. This process is reversible and is the basis of its utility in water treatment and other ion exchange applications.

Amberlite SR1L Na structure and ion exchange mechanism.

Experimental Protocols

The following are detailed methodologies for determining the key properties of **Amberlite SR1L Na**, based on standard industry practices and ASTM D2187 guidelines.[\[1\]](#)[\[2\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)

Determination of Water Retention Capacity

Objective: To determine the amount of water held within the resin beads.

Methodology:

- **Sample Preparation:** A known weight of the pre-treated resin sample is centrifuged to remove excess surface water.
- **Drying:** The sample is then dried in an oven at a specified temperature (e.g., 105°C) for a set period until a constant weight is achieved.
- **Calculation:** The water retention capacity is calculated as the percentage loss in weight based on the initial weight of the moist resin.

Particle Size Distribution by Sieving

Objective: To determine the particle size range of the resin beads.

Methodology:

- **Sieve Stack:** A stack of calibrated sieves with varying mesh sizes is assembled in descending order of mesh opening size.
- **Sieving:** A pre-weighed, dried sample of the resin is placed on the top sieve, and the stack is mechanically shaken for a standardized duration.
- **Analysis:** The weight of the resin retained on each sieve is measured, and the percentage of the total sample retained on each sieve is calculated to determine the particle size distribution.

Total Exchange Capacity

Objective: To quantify the total number of exchangeable ions per unit volume of the resin.

Methodology:

- Conversion to H⁺ form: A known volume of the resin is completely converted to the hydrogen (H⁺) form by treating it with a strong acid (e.g., HCl).
- Elution: The H⁺ ions are then eluted from the resin by passing a neutral salt solution (e.g., NaCl) through it.
- Titration: The eluted solution, which now contains the displaced H⁺ ions, is titrated with a standardized sodium hydroxide (NaOH) solution to a phenolphthalein endpoint.
- Calculation: The total exchange capacity is calculated based on the volume and concentration of the NaOH solution used in the titration and the initial volume of the resin.

Workflow for characterizing **Amberlite SR1L Na**.

Safety and Handling

Amberlite SR1L Na is generally considered safe to handle, but appropriate personal protective equipment, such as gloves and safety glasses, should be worn. The material safety data sheet (MSDS) should be consulted for detailed safety information. Oxidizing agents, such as nitric acid, can react violently with organic ion exchange resins and should be handled with extreme caution.

Applications

The primary application for **Amberlite SR1L Na** is in water softening for both domestic and industrial use.^{[1][2]} Its high exchange capacity and robust nature also make it suitable for:

- Decalcification in the food and beverage industry.^[2]
- Purification of process streams in chemical manufacturing.
- As a catalyst in certain chemical reactions.

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